

Essential Safety and Operational Guide for Handling CK1-IN-2 Hydrochloride

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Compound of Interest

Compound Name: CK1-IN-2 hydrochloride

Cat. No.: B15544213

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For researchers, scientists, and drug development professionals, the safe and effective handling of potent, research-grade compounds like **CK1-IN-2 hydrochloride** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risk and ensure laboratory integrity. As a potent casein kinase 1 (CK1) inhibitor, this compound requires careful handling due to its biological activity.^{[1][2]}

Personal Protective Equipment (PPE): A Multi-Layered Defense

A comprehensive personal protective equipment strategy is mandatory to prevent inhalation, skin contact, and eye exposure. The required PPE varies based on the specific laboratory activity being performed with **CK1-IN-2 hydrochloride**.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator. - Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Disposable or a dedicated non-absorbent lab coat. - Ventilation: Certified chemical fume hood or powder containment hood.[2]
Solution Preparation and Handling	- Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles or a face shield for splash risks. - Lab Coat: Standard laboratory coat. - Ventilation: Chemical fume hood.[2]
Cell Culture and In Vitro Assays	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: Standard laboratory coat. - Containment: Class II biological safety cabinet.[2]
Waste Disposal	- Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Standard laboratory coat.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for managing **CK1-IN-2 hydrochloride** safely within a laboratory setting.

1. Designated Area:

- All work with solid and concentrated solutions of **CK1-IN-2 hydrochloride** must be conducted in a designated and clearly marked area, such as a certified chemical fume hood. [2]

2. Equipment:

- Use dedicated spatulas, glassware, and other equipment. If dedicated equipment is not feasible, thoroughly decontaminate all items after use.[2]

3. Personal Hygiene:

- Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.[2]

4. Storage:

- Store **CK1-IN-2 hydrochloride** in a tightly sealed container in a cool, well-ventilated area. For long-term storage of solutions, -80°C for up to six months or -20°C for up to one month is recommended.[3]

Disposal Plan: Managing Contaminated Waste

Proper disposal of **CK1-IN-2 hydrochloride** and all contaminated materials is essential to prevent environmental contamination and accidental exposure.

1. Waste Segregation:

- Solid Waste: Collect unused or expired solid **CK1-IN-2 hydrochloride** and any contaminated disposable items (e.g., pipette tips, tubes, gloves) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **CK1-IN-2 hydrochloride** in a designated, leak-proof hazardous waste container. Do not pour down the drain.[4]

2. Neutralization of Hydrochloride Waste (Aqueous Solutions):

- For dilute aqueous solutions, neutralization of the acidic hydrochloride component may be advisable before collection. This should be done in a fume hood.
- Slowly add a weak base, such as sodium bicarbonate (baking soda), to the acidic solution while stirring.[4]

- Monitor the pH with indicator strips and continue adding the base until the pH is between 6.0 and 8.0.[5]
- Collect the neutralized solution in the designated hazardous liquid waste container.

3. Final Disposal:

- All hazardous waste containers must be stored in a secure, designated satellite accumulation area.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the collection and disposal of the hazardous waste in accordance with local, state, and federal regulations.[6]

Quantitative Data Summary

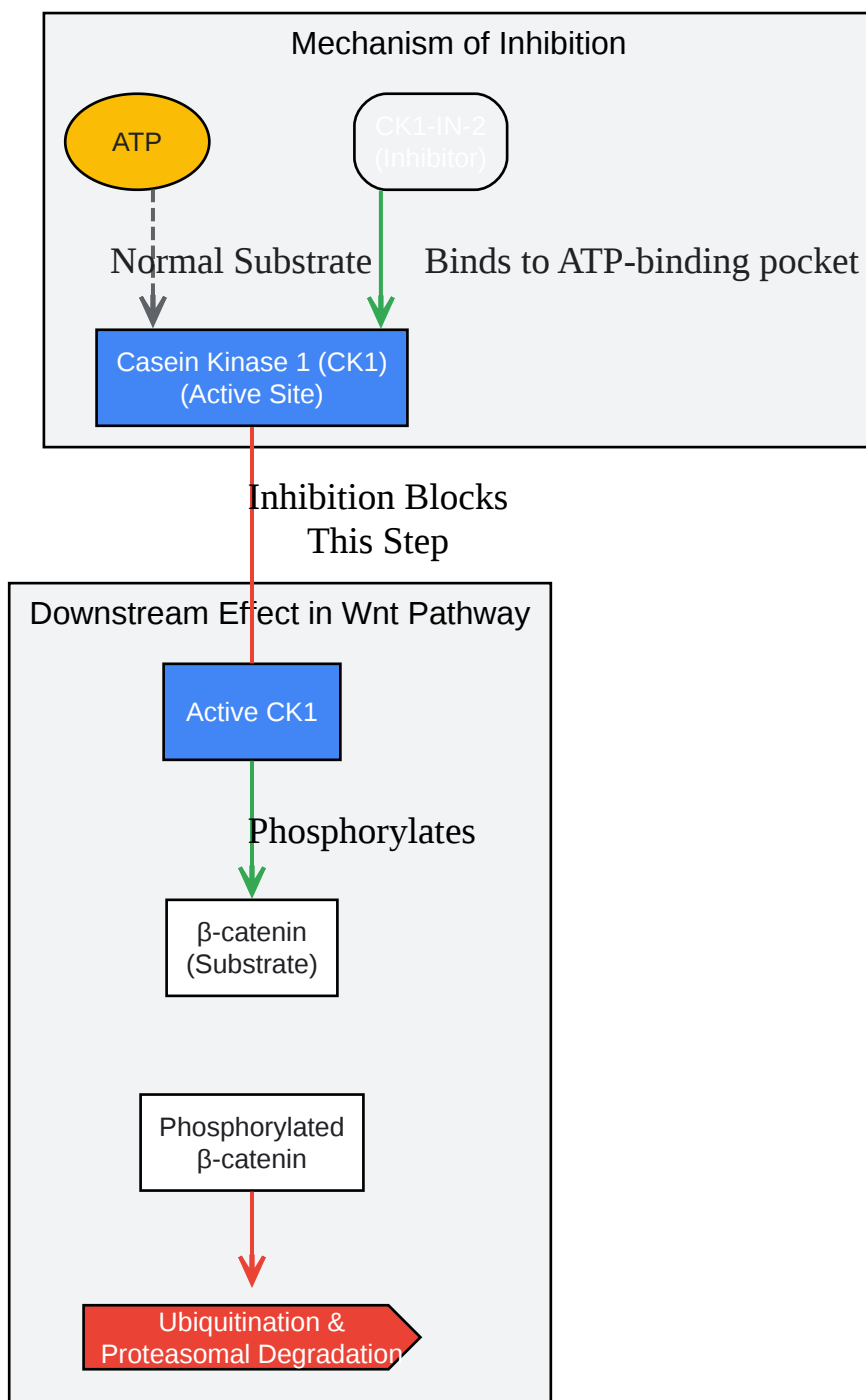
The following table summarizes key quantitative data for **CK1-IN-2 hydrochloride**.

Property	Value
Molecular Formula	C ₁₇ H ₁₃ ClFN ₃ O ₂
Molecular Weight	345.76 g/mol [7]
CAS Number	1383377-49-8[7]
IC ₅₀ (CK1α)	123 nM[3]
IC ₅₀ (CK1δ)	19.8 nM[3]
IC ₅₀ (CK1ε)	26.8 nM[3]
IC ₅₀ (p38α)	74.3 nM[3]

Casein Kinase 1 (CK1) Signaling Pathway and Inhibition

CK1 is a family of serine/threonine kinases that play crucial roles in numerous cellular processes, including the Wnt/β-catenin signaling pathway.[1][8] In this pathway, CK1α phosphorylates β-catenin, marking it for degradation and thereby acting as a negative regulator

in the absence of a Wnt signal.[9][10] Potent inhibitors like CK1-IN-2 block the ATP-binding site of CK1 isoforms, preventing the phosphorylation of its substrates and modulating downstream cellular events.



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Caption: Inhibition of Casein Kinase 1 by CK1-IN-2, preventing substrate phosphorylation.

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